

Ferene Triazine: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ferene triazine*

CAS No.: 90358-65-9

Cat. No.: B1219190

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth exploration of **Ferene triazine**, a key chromogenic reagent in analytical chemistry. Tailored for researchers, scientists, and professionals in drug development, this document details the compound's fundamental properties, its mechanism of action in iron determination, and a practical protocol for its application.

Core Compound Identification

Ferene triazine, systematically named 3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine, is a highly effective chelating agent.^{[1][2]} Its utility is primarily centered on the sensitive colorimetric determination of iron.

Property	Value	Source
CAS Number	90358-65-9	[1][3][4]
Molecular Formula	C ₁₆ H ₁₀ N ₄ O ₂	[1][3]
Molecular Weight	290.28 g/mol	[1]
Appearance	Yellow crystals	[1]
Melting Point	154-156°C	[1]

It is critical to distinguish **Ferene triazine** from its sulfonated derivative, often referred to as "Ferene" or "Ferene S" (CAS No. 79551-14-7).[5][6][7][8] The sulfonation enhances water solubility, making the derivative suitable for different analytical applications, whereas **Ferene triazine** is more soluble in ethanol and ethanol-water mixtures.[1]

Mechanism of Iron Chelation and Detection

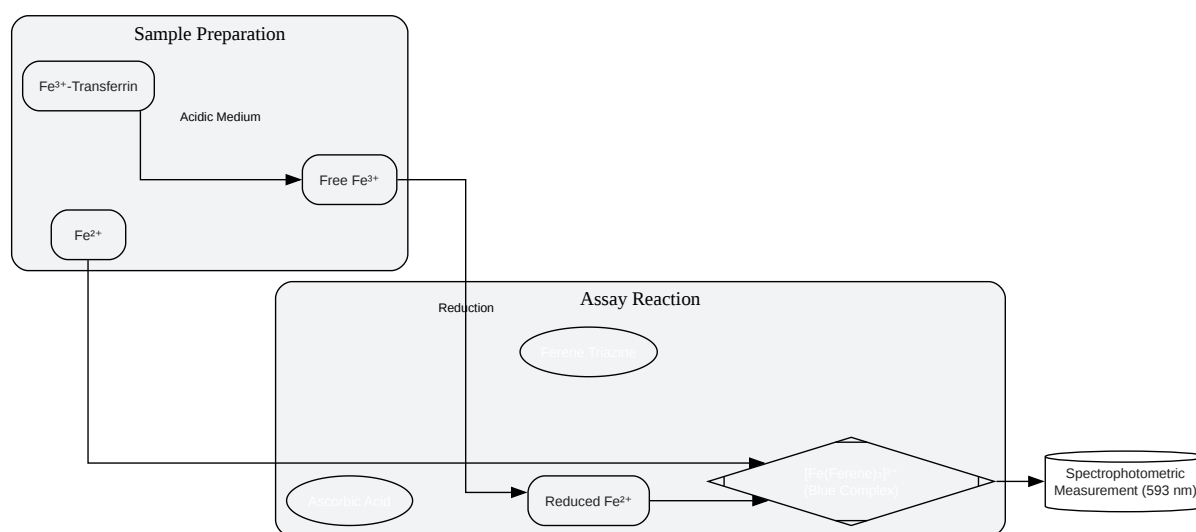
The functionality of **Ferene triazine** in iron detection lies in its "ferroin" functional group, which readily complexes with iron(II) ions.[1] The underlying principle of the assay involves the reduction of any present iron(III) to iron(II), which then reacts with **Ferene triazine** to form a stable, intensely colored complex.

The reaction proceeds as follows:

- **Dissociation:** In an acidic medium, iron bound to transport proteins like transferrin is released.[9][10]
- **Reduction:** A reducing agent, such as ascorbic acid, is introduced to convert ferric ions (Fe³⁺) to ferrous ions (Fe²⁺).[9][10]
- **Complexation:** **Ferene triazine** acts as a bidentate ligand, with three molecules coordinating with one ferrous ion to form a tris[3-(2-pyridyl)-5,6-bis(2-furyl)-1,2,4-triazine]iron(II) complex. [2][11] This complex exhibits a strong blue color.

The intensity of the resulting color is directly proportional to the concentration of iron in the sample and can be quantified spectrophotometrically. The sulfonated version of Ferene forms a

complex with an absorption maximum (λ_{max}) at 593 nm, with a high molar absorptivity (ϵ_{max}) of 34,000 L·cm⁻¹·mol⁻¹.^{[2][5]}



[Click to download full resolution via product page](#)

Caption: Mechanism of **Ferene Triazine**-based iron detection.

Experimental Protocol: Spectrophotometric Determination of Iron

This protocol outlines the steps for determining iron concentration in a serum sample. The methodology is designed to be self-validating, ensuring accurate and reproducible results.

Materials:

- **Ferene triazine** solution (in ethanol)
- Ascorbic acid solution (reducing agent)
- Acetate buffer (pH 4.5)
- Iron standard solution
- Thiourea solution (to mask copper interference)[\[2\]](#)[\[9\]](#)[\[10\]](#)
- Spectrophotometer

Procedure:

- Reagent Preparation:
 - Prepare a working chromogen reagent by mixing the **Ferene triazine** solution with the acetate buffer.
 - Prepare a reducing solution containing ascorbic acid and thiourea in the acetate buffer.
- Sample and Standard Preparation:
 - Allow all reagents and samples to reach room temperature.
 - Prepare a series of iron standards of known concentrations.
 - Prepare a blank sample using deionized water instead of the iron-containing sample.
- Assay Execution:
 - To a microplate well or cuvette, add the sample or standard.
 - Add the reducing solution and mix gently. Incubate for at least 3 minutes to ensure complete reduction of Fe^{3+} to Fe^{2+} .
 - Add the working chromogen reagent and mix.

- Allow the color to develop for at least 5 minutes at room temperature. The color is stable for up to one hour.[9]
- Measurement and Analysis:
 - Measure the absorbance of the standards and samples at the wavelength of maximum absorption (around 593 nm for the sulfonated version, which should be verified for **Ferene triazine**) against the reagent blank.[5]
 - Construct a calibration curve by plotting the absorbance of the standards against their known concentrations.
 - Determine the iron concentration in the samples by interpolating their absorbance values on the calibration curve.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ferene triazine (90358-65-9) for sale [vulcanchem.com]
- 2. Serum iron determination using ferene triazine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Ferene Triazine [90358-65-9] | Chemsigma [chemsigma.com]
- 4. Ferene Triazine | 90358-65-9 [chemicalbook.com]
- 5. Ferene [sorachim.com]
- 6. Ferene-S | C₁₆H₈N₄Na₂O₈S₂ | CID 133222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdnsciencepub.com [cdnsciencepub.com]
- 8. Ferene | CymitQuimica [cymitquimica.com]
- 9. biolabo.fr [biolabo.fr]
- 10. biolabo.fr [biolabo.fr]
- 11. cdnsciencepub.com [cdnsciencepub.com]

- To cite this document: BenchChem. [Ferene Triazine: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1219190/docs#ferene-triazine-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1219190/docs#ferene-triazine-a-comprehensive-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)